

An In-Depth Technical Guide to 3-Chloro-2-(tributylstannyl)pyridine

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Compound of Interest

Compound Name: 3-Chloro-2-(tributylstannyl)pyridine

CAS No.: 206357-78-0

Cat. No.: B1417786

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Chloro-2-(tributylstannyl)pyridine**, a key building block in modern organic synthesis. We will delve into its chemical and physical properties, synthesis, reactivity, and applications, with a particular focus on its role in palladium-catalyzed cross-coupling reactions. Furthermore, this guide will address the critical safety and handling considerations associated with this organotin reagent.

Introduction: A Versatile Tool for Carbon-Carbon Bond Formation

3-Chloro-2-(tributylstannyl)pyridine is a halogenated heterocyclic organostannane compound.^[1] Its structure, featuring a pyridine ring substituted with both a chlorine atom and a tributyltin group, makes it a highly valuable reagent in organic chemistry. The presence of the tributyltin moiety allows this compound to participate in Stille cross-coupling reactions, a powerful method for forming new carbon-carbon bonds.^{[2][3]} The chlorine atom, in turn, can serve as a handle for further functionalization.

The utility of **3-Chloro-2-(tributylstannyl)pyridine** is particularly evident in the synthesis of complex molecules, including pharmaceuticals and materials with specific electronic and optical properties.^[4] The Stille reaction's tolerance of a wide variety of functional groups and its relative insensitivity to air and moisture make it a preferred method in many synthetic campaigns.^{[2][5]}

Physicochemical Properties

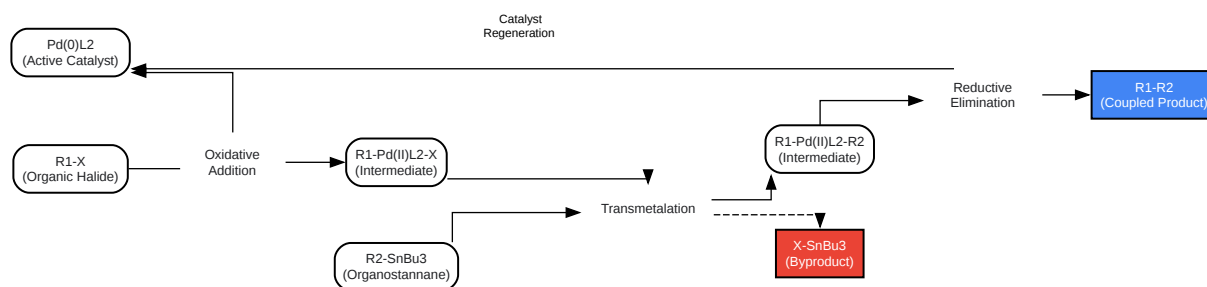
A thorough understanding of the physicochemical properties of a reagent is paramount for its effective and safe use in the laboratory. The key properties of **3-Chloro-2-(tributylstannyl)pyridine** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₀ ClNSn	^{[1][6]}
Molecular Weight	402.59 g/mol	^[1]
CAS Number	206357-78-0	^[1]
Appearance	Not specified, likely a liquid or low-melting solid	
Purity	Typically ≥95%	^[1]
Storage	Room temperature	^[1]

Synthesis and Reactivity

The synthesis of **3-Chloro-2-(tributylstannyl)pyridine** typically involves the reaction of a suitable pyridine precursor with an organotin reagent. One common approach is the metal-halogen exchange of 2,3-dichloropyridine followed by quenching with tributyltin chloride.

The reactivity of **3-Chloro-2-(tributylstannyl)pyridine** is dominated by the tributylstannyl group, which readily undergoes transmetalation with a palladium catalyst in the Stille coupling cycle. The general mechanism of the Stille reaction is depicted below.



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Caption: The catalytic cycle of the Stille cross-coupling reaction.

In the context of **3-Chloro-2-(tributylstannyl)pyridine**, R2 represents the 3-chloropyridin-2-yl group. This reagent can be coupled with a variety of organic electrophiles (R1-X), such as aryl halides, vinyl halides, and acyl chlorides, to generate a diverse range of substituted pyridines. [3]

Experimental Protocol: A Typical Stille Coupling Reaction

The following is a representative protocol for a Stille coupling reaction using **3-Chloro-2-(tributylstannyl)pyridine**.

Materials:

- **3-Chloro-2-(tributylstannyl)pyridine**
- Aryl or vinyl halide (e.g., iodobenzene)
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Anhydrous solvent (e.g., DMF or toluene)

- Inert atmosphere (Nitrogen or Argon)
- Standard laboratory glassware and stirring equipment

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, condenser, and nitrogen inlet, add the palladium catalyst (e.g., 5 mol%).
- Evacuate and backfill the flask with an inert gas three times.
- Add the aryl or vinyl halide (1.0 equivalent) and **3-Chloro-2-(tributylstannyl)pyridine** (1.1 equivalents) to the flask via syringe.
- Add the anhydrous solvent via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the reaction is complete (monitored by TLC or GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- The workup procedure typically involves dilution with an organic solvent, washing with aqueous potassium fluoride to remove tin byproducts, and purification by column chromatography.^[5]

Safety and Handling

Organotin compounds, including **3-Chloro-2-(tributylstannyl)pyridine**, are highly toxic and require careful handling.^[7]

Hazards:

- Acute Toxicity: Fatal if swallowed, in contact with skin, or if inhaled.^[6]
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.^{[6][8]}
- Skin and Eye Irritation: Causes skin and serious eye irritation.^{[6][8]}

Precautionary Measures:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles.[9]
- Ventilation: All manipulations should be performed in a well-ventilated chemical fume hood. [9][10]
- Handling: Avoid inhalation of vapors and contact with skin and eyes.[10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[9]
- Disposal: Dispose of waste as hazardous material in accordance with local regulations.[9]

First Aid:

- Skin Contact: Immediately wash the affected area with soap and water and remove contaminated clothing.[7]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes. [7]
- Inhalation: Move the person to fresh air.[7]
- Ingestion: Seek immediate medical attention.[7]

Conclusion

3-Chloro-2-(tributylstannyl)pyridine is a powerful and versatile reagent for the synthesis of substituted pyridines via the Stille cross-coupling reaction. Its utility in the construction of complex molecular architectures makes it an invaluable tool for researchers in medicinal chemistry, materials science, and organic synthesis. However, its high toxicity necessitates strict adherence to safety protocols. By understanding its properties, reactivity, and handling requirements, scientists can effectively and safely leverage this important building block in their research endeavors.

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